

An In-depth Technical Guide to the Molecular Structure of Shionone

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Compound of Interest

Compound Name: *Shionon*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the molecular structure of **Shionone**, a significant tetracyclic triterpenoid. It details its chemical properties, the methodologies for its structural elucidation, and its interaction with key biological pathways.

Introduction

Shionone is a naturally occurring tetracyclic triterpenoid and the primary active constituent isolated from the roots and rhizomes of *Aster tataricus*, a plant used in traditional Chinese medicine.[1][2] It is recognized for its unique 6/6/6/6 tetracyclic skeleton with a C-3 carbonyl group.[1] **Shionone** has garnered significant interest in the scientific community for its diverse pharmacological activities, particularly its potent anti-inflammatory effects.[3][4][5] This guide delves into the core molecular characteristics of **Shionone**, providing the foundational knowledge necessary for research and drug development applications.

Molecular Structure and Properties

Shionone is classified as a tetracyclic triterpenoid ketone.[6] Its structure is based on a perhydrochrysene core, substituted with six methyl groups, an oxo group at the C-2 position,

and a 4-methylpent-3-enyl sidechain at the C-8 position.[1][6]

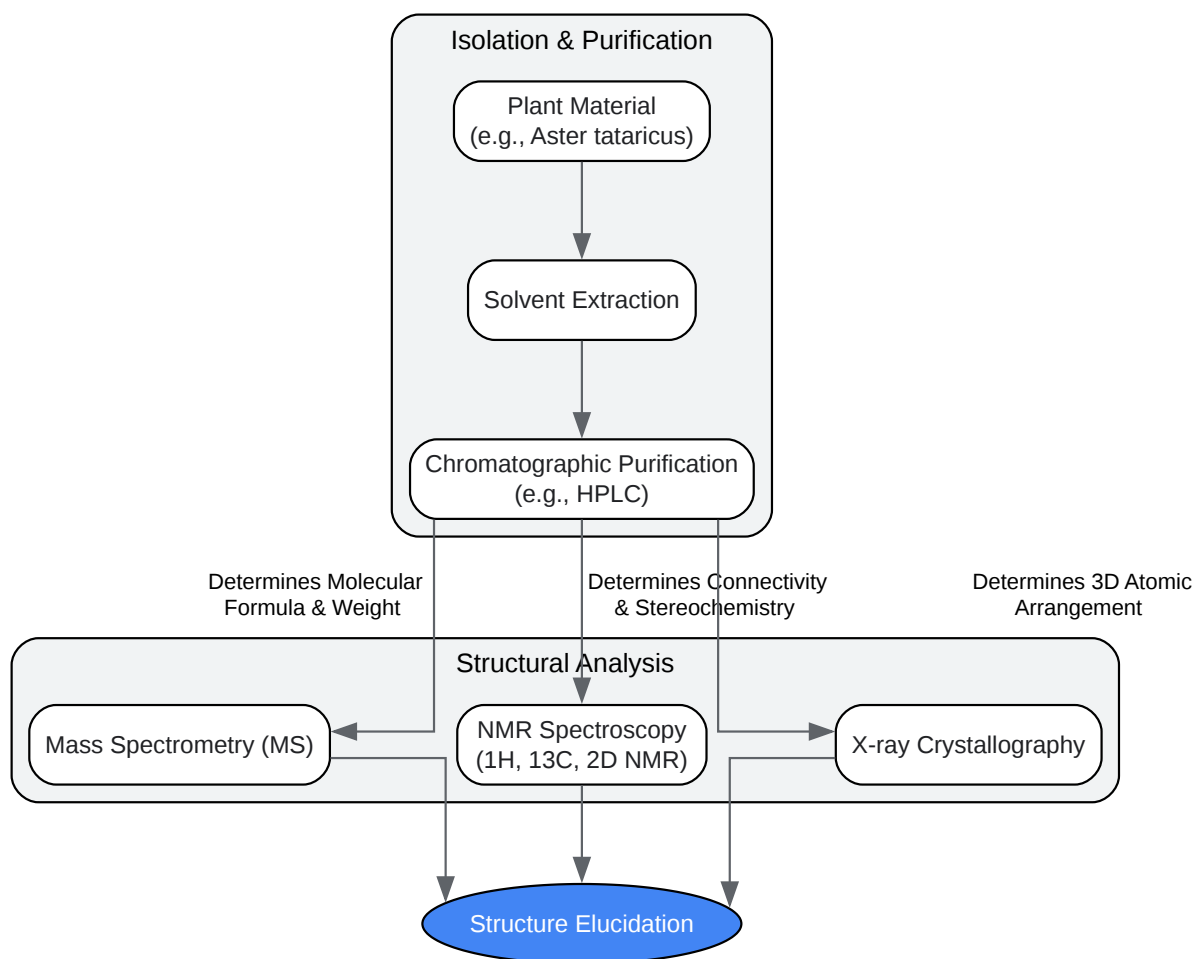
Chemical and Physical Data

The fundamental chemical and physical properties of **Shionone** are summarized below. This data is crucial for its identification, characterization, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₃₀ H ₅₀ O	[6][7][8]
Molecular Weight	426.7 g/mol	[1][6][7]
IUPAC Name	(1R,4aS,4bS,6aS,8R,10aR,10bS,12aS)-1,4b,6a,8,10a,12a-hexamethyl-8-(4-methylpent-3-enyl)-1,3,4,4a,5,6,7,9,10,10b,11,12-dodecahydrochrysen-2-one	[6]
CAS Number	10376-48-4	[6][7][8]
Appearance	Solid	[3]
Melting Point	158.5-159.5 °C	[8]
Solubility	Soluble in Ethanol (3 mg/mL with ultrasonic and warming)	[3]
Synonyms	Shionon, D:A-Friedo-18,19-secolup-19-en-3-one	[6][7]

Structural Elucidation Methodologies

The determination of **Shionone**'s complex three-dimensional structure relies on a combination of modern spectroscopic and analytical techniques. The general workflow involves isolation, purification, and subsequent analysis by mass spectrometry, NMR spectroscopy, and X-ray crystallography.



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A generalized workflow for the structural elucidation of **Shionone**.

Experimental Protocols

While the original papers on the complete synthesis and structural confirmation of **Shionone** provide specific details, the following are generalized protocols representative of the techniques used for the structural elucidation of complex natural products like **Shionone**.

3.1.1 Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and elemental composition of a compound and to gain structural insights from its fragmentation patterns.

- Objective: To determine the exact mass and molecular formula of **Shionone**.
- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Methodology:
 - A purified sample of **Shionone** is dissolved in a suitable solvent (e.g., methanol or acetonitrile).
 - The solution is infused directly or via liquid chromatography (LC) into the ESI source.
 - The mass spectrometer is operated in positive ion mode to detect the protonated molecule $[M+H]^+$.[\[9\]](#)
 - A full scan is performed over a mass range (e.g., m/z 150-800) to identify the parent ion.[\[9\]](#)
 - High-resolution mass measurement of the parent ion provides the exact mass, which is used to calculate the elemental formula ($C_{30}H_{50}O$).
 - Tandem MS (MS/MS) experiments are conducted by selecting the parent ion and subjecting it to collision-induced dissociation (CID) to generate characteristic fragment ions, which help in confirming structural motifs.

3.1.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for determining the precise connectivity and stereochemistry of organic molecules in solution.

- Objective: To determine the carbon-hydrogen framework and relative stereochemistry of **Shionone**.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.

- Methodology:
 - A few milligrams of pure **Shionone** are dissolved in a deuterated solvent (e.g., Chloroform-d, CDCl₃).
 - ¹H NMR: A proton NMR spectrum is acquired to identify the number of unique proton environments, their chemical shifts, integrations (relative number of protons), and coupling patterns (J-coupling), which reveals adjacent protons.
 - ¹³C NMR: A carbon-13 NMR spectrum is acquired to determine the number of unique carbon atoms and their chemical environments (e.g., C=O, C=C, CH, CH₂, CH₃).
 - 2D NMR Experiments:
 - COSY (Correlation Spectroscopy): Identifies proton-proton (H-H) spin-spin couplings, helping to piece together fragments of the molecule.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded carbon and proton atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is critical for connecting different spin systems and establishing the overall molecular skeleton.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Reveals through-space proximity of protons, providing essential information for determining the relative stereochemistry of the molecule.

3.1.3 Single-Crystal X-ray Crystallography

This technique provides an unambiguous determination of the three-dimensional atomic arrangement of a molecule in its crystalline state.[\[10\]](#)[\[11\]](#)

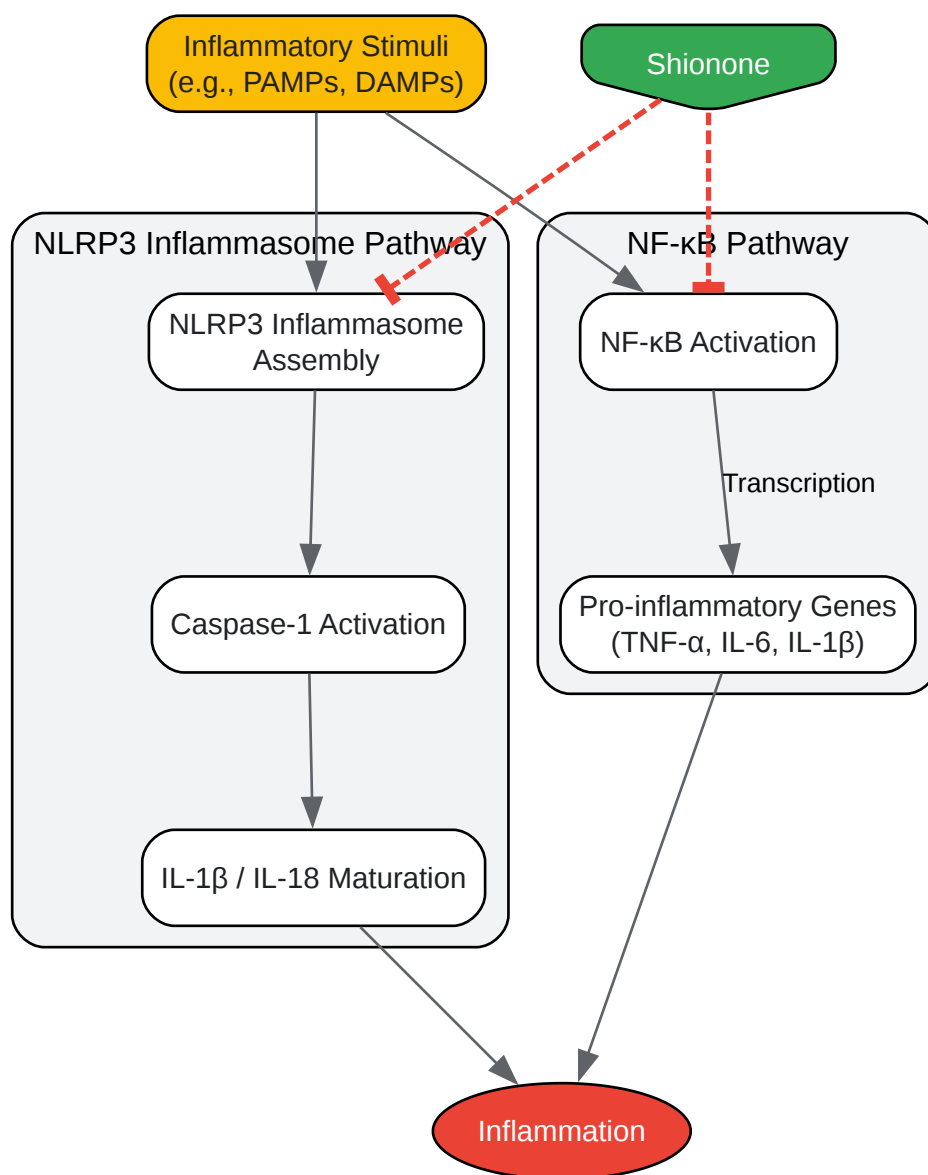
- Objective: To obtain a definitive 3D structure of **Shionone**, confirming its absolute stereochemistry.

- Instrumentation: A single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Cu K α or Mo K α radiation) and a sensitive detector.[12]
- Methodology:
 - Crystallization: High-quality single crystals of **Shionone** are grown, typically by slow evaporation of a solvent from a concentrated solution. This is often the most challenging step.[10]
 - Data Collection: A suitable crystal is mounted on the diffractometer and cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. The crystal is then irradiated with a monochromatic X-ray beam.[11]
 - As the crystal is rotated, a diffraction pattern consisting of thousands of reflections is collected by the detector.[13]
 - Structure Solution and Refinement: The intensities and positions of the diffraction spots are processed to generate an electron density map of the molecule.[13] An atomic model is built into this map and refined computationally to best fit the experimental data, yielding precise bond lengths, bond angles, and the absolute configuration of the molecule.

Biological Activity and Signaling Pathways

Shionone's therapeutic potential, particularly its anti-inflammatory properties, stems from its ability to modulate key cellular signaling pathways.[1] Studies have shown that **Shionone** targets critical inflammatory mediators and pathways such as NF- κ B, NLRP3 inflammasome, and STAT3.[1][2][5]

The diagram below illustrates a simplified model of **Shionone**'s inhibitory action on pro-inflammatory signaling cascades.



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Shionone's inhibitory effects on inflammatory signaling pathways.

As depicted, **Shionone** exerts its anti-inflammatory effects by inhibiting the activation of the NF-κB pathway and the assembly of the NLRP3 inflammasome, both of which are central to the production of pro-inflammatory cytokines like TNF-α, IL-6, and IL-1β.[1][2] This mechanism underscores its potential as a therapeutic agent for various inflammatory diseases.

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References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. abmole.com \[abmole.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. Pharmacological Properties of Shionone: Potential Anti-Inflammatory Phytochemical against Different Diseases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Shionone | C₃₀H₅₀O | CID 12315507 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. biorlab.com \[biorlab.com\]](#)
- [8. echemi.com \[echemi.com\]](#)
- [9. Identification of the Chemical Constituents in Simiao Wan and Rat Plasma after Oral Administration by GC-MS and LC-MS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. X-ray crystallography - Wikipedia \[en.wikipedia.org\]](#)
- [11. X-ray Crystallography | Anton Paar Wiki \[wiki.anton-paar.com\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. x Ray crystallography - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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